beta-vinyl-beta-alanine hydrochloride CAS number

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Compound of Interest

Compound Name:	*3-aminopent-4-enoic acid hydrochloride*
CAS No.:	*198822-05-8*
Cat. No.:	*B2765576*

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An In-Depth Technical Guide to β-Alanine Hydrochloride and the Prospective Landscape of its Vinyl Analogue, β-Vinyl-β-Alanine Hydrochloride

For the Attention of Researchers, Scientists, and Drug Development Professionals

Preamble: Navigating the Known and the Novel

This technical guide delves into the established science surrounding β-alanine hydrochloride, a compound of significant interest in both athletic performance and clinical research. We will first lay a comprehensive foundation on β-alanine hydrochloride, covering its fundamental properties, synthesis, and well-documented biological roles. Subsequently, we will venture into the prospective territory of a novel derivative, β-vinyl-β-alanine hydrochloride. It is important to note that a specific CAS (Chemical Abstracts Service) number for β-vinyl-β-alanine hydrochloride is not readily available in public databases, suggesting its status as a novel or less-characterized compound. This guide will, therefore, leverage established principles of organic synthesis and pharmacology to explore its potential characteristics and research avenues.

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Part 1: The Core Compound - β-Alanine Hydrochloride

β-Alanine is a naturally occurring beta-amino acid, distinguished from its alpha-amino acid counterpart by the position of the amino group.[1][2] Its hydrochloride salt is a common form used in supplementation and research due to its stability and solubility.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of β-alanine and its hydrochloride salt is fundamental for any research or development application.

Property	β-Alanine	β-Alanine Hydrochloride	Source(s)
CAS Number	107-95-9	6057-90-5	[3]
Molecular Formula	$C_3H_7NO_2$	$C_3H_8ClNO_2$	[3]
Molecular Weight	89.09 g/mol	125.55 g/mol	[3]
Appearance	White crystalline powder	White crystalline powder	
Melting Point	~202 °C (decomposes)	Not specified	[4]
Solubility	Soluble in water	Soluble in water	
Synonyms	3-Aminopropionic acid	3-Aminopropanoic acid hydrochloride	[3]

Synthesis of β-Alanine: A Comparative Overview

The industrial production of β-alanine has evolved, with both chemical and biological routes being employed. The choice of synthesis pathway often depends on factors such as desired purity, yield, and environmental impact.[5][6]

1.2.1. Chemical Synthesis

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The traditional chemical synthesis of β-alanine often starts from acrylonitrile.[7] One common industrial method is the ammoniation of acrylonitrile followed by hydrolysis.[6]

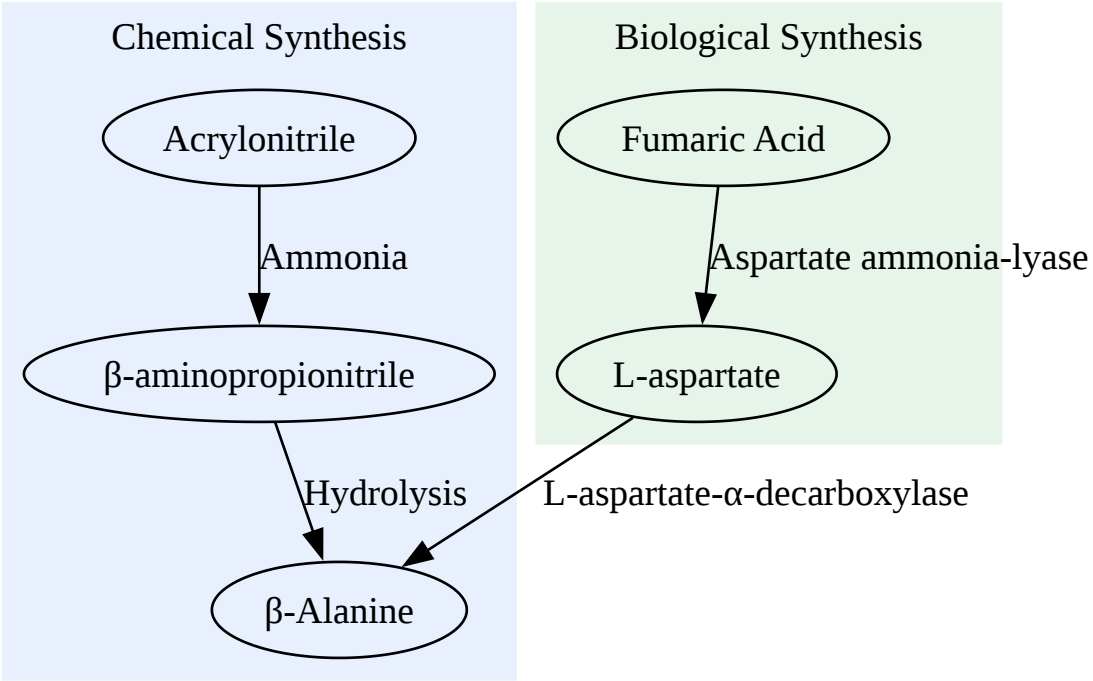
- Ammoniation of Acrylonitrile: Acrylonitrile reacts with ammonia to form β-aminopropionitrile.
- Hydrolysis: The resulting β-aminopropionitrile is then hydrolyzed under acidic or alkaline conditions to yield β-alanine.[8]

While effective for large-scale production, this method can require harsh reaction conditions and may produce significant inorganic salt byproducts, complicating purification.[5][7]

1.2.2. Biological Synthesis

Enzymatic and whole-cell biocatalysis methods offer a greener alternative to chemical synthesis, often providing high specificity and milder reaction conditions.[5][6]

- From L-aspartate: L-aspartate-α-decarboxylase can catalyze the conversion of L-aspartate to β-alanine.[6][7]
- From Fumaric Acid: A two-enzyme system involving aspartate ammonia-lyase and L-aspartate-α-decarboxylase can convert fumaric acid to β-alanine.[6]



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Part 2: The Prospective Derivative - β-Vinyl-β-Alanine Hydrochloride

While no direct synthesis or CAS number for β-vinyl-β-alanine hydrochloride was identified, we can postulate potential synthetic routes and properties based on established organic chemistry principles. The introduction of a vinyl group could significantly alter the molecule's reactivity and biological activity, making it an intriguing target for drug discovery.

Postulated Synthesis Pathways

The synthesis of a β-vinyl-β-alanine derivative would likely involve the introduction of a vinyl group at the β-position. One plausible approach could be a modification of a Michael addition reaction, a cornerstone of carbon-carbon bond formation.

Experimental Protocol: Hypothetical Synthesis of a β-Vinyl-β-Alanine Precursor

- Starting Material Selection: A suitable starting material would be a protected β-amino ester.
- α-Proton Abstraction: Treatment with a strong, non-nucleophilic base (e.g., Lithium diisopropylamide - LDA) at low temperature (-78 °C) to generate a stabilized enolate.
- Electrophilic Vinyl Source: The enolate could then be reacted with an electrophilic vinyl source, such as a vinyl halide or a vinyl triflate, in the presence of a suitable catalyst (e.g., a palladium catalyst for cross-coupling reactions).
- Deprotection and Hydrolysis: Subsequent deprotection of the amine and hydrolysis of the ester would yield the desired β-vinyl-β-alanine.
- Salt Formation: Treatment with hydrochloric acid would then produce β-vinyl-β-alanine hydrochloride.

Further research into the synthesis of vinyl-substituted amino acids would be necessary to optimize such a protocol.

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Predicted Properties and Potential Research Applications

The vinyl group is an electron-rich and reactive functional group. Its presence in β-vinyl-β-alanine hydrochloride could lead to:

- Increased Reactivity: The vinyl group could participate in various chemical reactions, including polymerization and addition reactions, opening avenues for its use as a monomer or a building block in medicinal chemistry.
- Altered Biological Activity: The vinyl moiety could influence the molecule's interaction with biological targets. It might act as a Michael acceptor, potentially leading to covalent interactions with enzymes or receptors. This could be explored for applications in targeted drug delivery or as an irreversible inhibitor.
- Modified Pharmacokinetics: The change in structure and lipophilicity could alter the absorption, distribution, metabolism, and excretion (ADME) profile compared to β-alanine.

Part 3: Biological Activity and Mechanism of Action of the β-Alanine Core

The primary biological significance of β-alanine lies in its role as the rate-limiting precursor for the synthesis of carnosine (β-alanyl-L-histidine).[9][10] Carnosine is a dipeptide found in high concentrations in skeletal muscle and brain tissue.[11]

The Carnosine Connection: Intracellular Buffering and Beyond

During high-intensity exercise, there is an accumulation of hydrogen ions (H+), leading to a drop in intracellular pH (acidosis), which contributes to muscle fatigue.[12][13] Carnosine acts as a potent intracellular buffer, helping to mitigate this pH drop.[9][12]

Supplementation with β-alanine has been shown to significantly increase muscle carnosine concentrations, thereby enhancing the muscle's buffering capacity.[13][14] This leads to improved performance in high-intensity activities lasting one to several minutes.[12][15]

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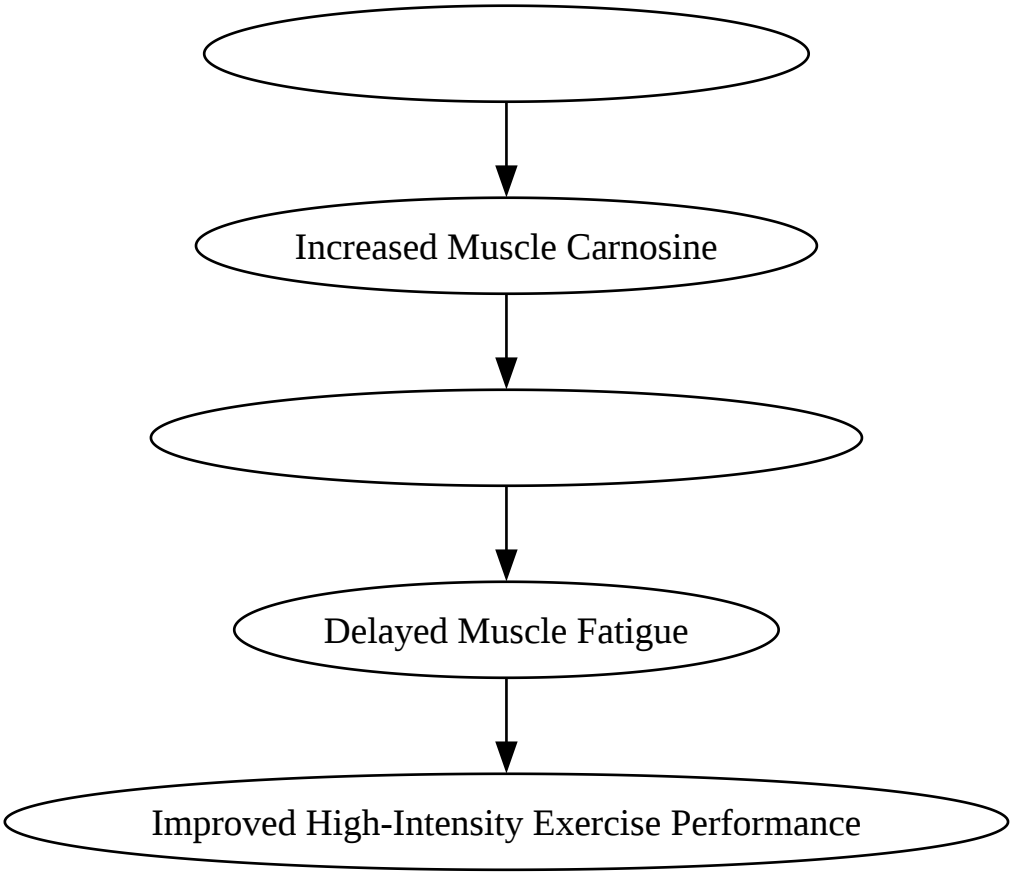

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Neurotrophic and Cognitive Effects

Emerging research suggests that β-alanine may also have beneficial effects on cognitive function.[11] This is thought to be mediated, in part, by an increase in brain-derived neurotrophic factor (BDNF).[11] BDNF plays a crucial role in neuronal survival, differentiation, and synaptic plasticity.[11] The antioxidant and anti-inflammatory properties of carnosine, which is also present in the brain, may further contribute to these cognitive benefits.[11]

Part 4: Analytical Methodologies for β-Alanine Quantification

Accurate quantification of β-alanine in biological matrices is essential for pharmacokinetic and metabolic studies. High-performance liquid chromatography (HPLC) is a widely used and robust technique for this purpose.

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Experimental Protocol: Quantification of β-Alanine in Plasma using RP-HPLC with Pre-column Derivatization

This protocol provides a method for the sensitive and specific detection of β-alanine in plasma.[16]

- Sample Preparation:
  - Collect whole blood in EDTA-containing tubes.
  - Centrifuge at 2,000 x g for 15 minutes at 4°C to separate plasma.
  - Store plasma at -80°C until analysis.
  - Thaw plasma samples on ice and precipitate proteins using a suitable agent (e.g., acetonitrile or trichloroacetic acid).
  - Centrifuge at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
  - Carefully collect the supernatant for derivatization.
- Pre-column Derivatization:
  - React the supernatant with o-phthalaldehyde (OPA) in the presence of a thiol (e.g., 2-mercaptoethanol) to form a highly fluorescent isoindole derivative.
- HPLC Analysis:
  - Column: C18 reverse-phase column.
  - Mobile Phase: A gradient of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic solvent (e.g., acetonitrile or methanol).
  - Detection: Fluorescence detector with excitation and emission wavelengths optimized for the OPA-derivatized amino acid (typically around 340 nm for excitation and 450 nm for emission).[16]
- Quantification:

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- Generate a standard curve using known concentrations of β-alanine.
- Determine the concentration of β-alanine in the plasma samples by comparing their peak areas to the standard curve.

Part 5: Future Directions and Concluding Remarks

β-Alanine hydrochloride is a well-established compound with clear ergogenic and potential nootropic effects. Its mechanism of action, primarily through the enhancement of intracellular carnosine levels, is well-understood. For researchers and drug development professionals, the existing body of literature on β-alanine provides a solid foundation for further investigation into its clinical applications.

The prospective derivative, β-vinyl-β-alanine hydrochloride, represents an exciting frontier. Its synthesis and characterization would be a valuable endeavor, potentially yielding a novel compound with unique chemical and biological properties. The introduction of the vinyl group could pave the way for new applications in materials science, as a pharmacological tool, or as a lead compound in drug discovery. Future research should focus on developing a reliable synthetic route to this molecule, followed by a thorough evaluation of its physicochemical properties and biological activity.

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